

# An In-depth Technical Guide to the Physical Properties of Nonyl 7-bromoheptanoate

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## Compound of Interest

Compound Name: **Nonyl 7-bromoheptanoate**

Cat. No.: **B15551566**

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This technical guide provides a comprehensive overview of the physical properties of **Nonyl 7-bromoheptanoate**. Due to the limited availability of experimental data for this specific compound in public literature, this document presents a combination of data for related compounds and predicted values for **Nonyl 7-bromoheptanoate**, alongside a detailed, plausible experimental protocol for its synthesis and characterization.

## Introduction

**Nonyl 7-bromoheptanoate** is an ester comprised of a nonyl alcohol moiety and a 7-bromoheptanoic acid backbone. While its direct applications are not widely documented, its structure suggests potential utility as an intermediate in organic synthesis, particularly in the introduction of a C16 chain with a terminal bromine, which can be further functionalized. Understanding its physical properties is crucial for its handling, purification, and use in synthetic protocols.

## Physicochemical Data

The following table summarizes the known physical properties of 7-bromoheptanoic acid and its methyl and ethyl esters, which serve as a basis for the estimated properties of **Nonyl 7-bromoheptanoate**.

Property	7-Bromoheptanoic Acid	Methyl 7-bromoheptanoate	Ethyl 7-bromoheptanoate	Nonyl 7-bromoheptanoate (Estimated)
Molecular Formula	$C_7H_{13}BrO_2$ [1][2] [3]	$C_8H_{15}BrO_2$ [4]	$C_9H_{17}BrO_2$ [5][6] [7][8]	$C_{16}H_{31}BrO_2$
Molecular Weight (g/mol)	209.08 [3]	223.11 [4]	237.13 [5][6][7]	335.34
Boiling Point (°C)	145 (at 3 mmHg) [1]	Not available	112 (at 5 mmHg) [6][7][8]	> 150 (at reduced pressure)
Melting Point (°C)	136-138 [1]	Not available	29 [6][7][8]	< 25 (likely a liquid at room temp.)
Density (g/mL)	1.3771 (rough estimate) [1]	Not available	1.217 (at 25 °C) [6][7][8]	~1.1
Refractive Index	Not available	Not available	$n_{20}/D$ 1.459 [6][7] [8]	~1.46
Solubility	Soluble in organic solvents, moderately soluble in water. [2]	Presumed soluble in organic solvents.	Presumed soluble in organic solvents.	Soluble in nonpolar organic solvents.

Note on Estimated Values: The properties for **Nonyl 7-bromoheptanoate** are estimated based on the trends observed in the homologous series of alkyl 7-bromoheptanoates. The boiling point and density are expected to increase with the lengthening of the alkyl chain, while the melting point may not follow a simple linear trend but is expected to be low.

## Experimental Protocols

The following section details a standard laboratory procedure for the synthesis and characterization of **Nonyl 7-bromoheptanoate**.

### 3.1. Synthesis of **Nonyl 7-bromoheptanoate** via Fischer Esterification

This protocol describes the synthesis of **Nonyl 7-bromoheptanoate** from 7-bromoheptanoic acid and nonyl alcohol.

#### Materials:

- 7-bromoheptanoic acid
- Nonyl alcohol (1-Nonanol)
- Toluene
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

#### Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 7-bromoheptanoic acid (1.0 eq), nonyl alcohol (1.2 eq), and toluene (to dissolve the reactants).
- Add a catalytic amount of concentrated sulfuric acid (e.g., 3-5 drops).

- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **Nonyl 7-bromoheptanoate**.
- Purify the crude product by vacuum distillation.

### 3.2. Characterization

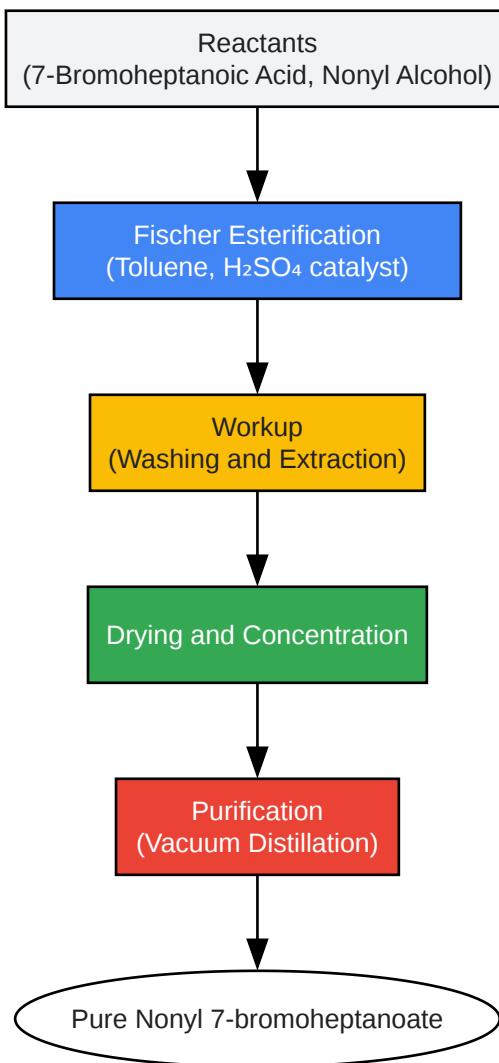
The identity and purity of the synthesized **Nonyl 7-bromoheptanoate** would be confirmed using the following standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the molecular structure.
- Infrared (IR) Spectroscopy: To identify the characteristic ester carbonyl stretch ( $\sim 1740 \text{ cm}^{-1}$ ).
- Mass Spectrometry (MS): To determine the molecular weight and confirm the presence of bromine through the isotopic pattern.
- Gas Chromatography (GC): To assess the purity of the final product.

## Visualizations

### 4.1. Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **Nonyl 7-bromoheptanoate**.

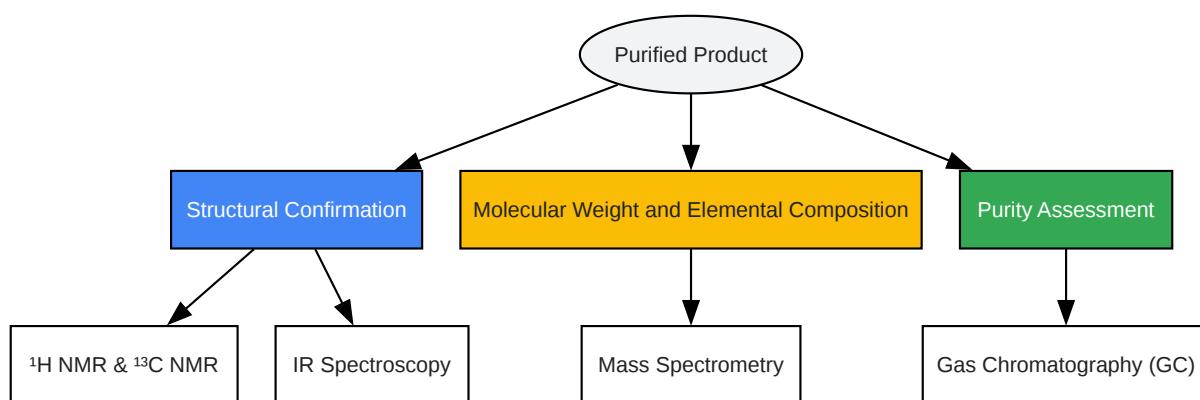


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Caption: Synthesis and purification workflow for **Nonyl 7-bromoheptanoate**.

#### 4.2. Characterization Workflow

This diagram outlines the logical flow for the analytical characterization of the synthesized compound.



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Caption: Analytical workflow for the characterization of **Nonyl 7-bromoheptanoate**.

## Safety Information

While specific toxicity data for **Nonyl 7-bromoheptanoate** is not available, it should be handled with the standard precautions for a halogenated organic compound. It is advisable to work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For related compounds like 7-bromoheptanoic acid, hazards include skin and eye irritation.

This guide is intended for use by qualified professionals and should be supplemented with a thorough literature search and risk assessment before any experimental work is undertaken.

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